

Application Note: Validated Cleaning Method Development for Arbidol (Umifenovir) Manufacturing Equipment

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Arbidol Impurity I*

CAS No.: *153633-10-4*

Cat. No.: *B601525*

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Executive Summary

Arbidol (Umifenovir) presents a specific challenge in pharmaceutical cleaning validation due to its lipophilic nature and poor water solubility. Standard aqueous cleaning cycles often fail to remove Arbidol residues from stainless steel surfaces, leading to "visual failure" or potential cross-contamination.

This guide details a Risk-Based Cleaning Validation Strategy compliant with ICH Q7 and APIC guidelines. It moves beyond generic protocols to provide a scientifically grounded method for solubilizing the indole-based structure of Arbidol, detecting it via HPLC-UV, and validating the recovery from manufacturing surfaces.

Part 1: Solubility Profiling & Cleaning Agent Selection

The Challenge: Hydrophobicity

Arbidol is an indole derivative. Mechanistically, its therapeutic action involves inhibiting viral fusion with target membranes, a process driven by its affinity for lipid environments. Consequently, it adheres strongly to hydrophobic surfaces and passivation layers on Stainless Steel 316L.

Scientific Directive: Water alone is ineffective. Acidic solutions may protonate the amine, slightly improving solubility, but often fail to disrupt the hydrophobic interaction with the steel surface.

The Solution: Solubilization Strategy

To break the adhesive forces, we utilize a Formulated Alkaline Detergent containing surfactants, or a solvent-based approach for specific small parts.

Parameter	Recommended Agent	Mechanism of Action
Primary Cleaning Agent	Alkaline Detergent (pH > 11) with Anionic Surfactants	Saponification of lipid-like residues; Surfactants lower surface tension to displace Arbidol.
Solvent Alternative	Methanol or Ethanol (60%+)	Direct solvation of the indole ring structure (High solubility confirmed in alcohols).
Rinse Agent	WFI (Water for Injection)	Removal of detergent residues and suspended API.

Part 2: Analytical Method Development (HPLC-UV)

Trustworthiness Pillar: You cannot validate what you cannot detect. The following HPLC method is optimized for specificity, ensuring that detergent peaks do not interfere with the Arbidol peak.

Chromatographic Conditions

- Instrument: HPLC with UV/PDA Detector.
- Column: C18 (Octadecylsilyl),

,

(e.g., Phenomenex Luna or Agilent Zorbax).

- Mobile Phase:
 - Solvent A: Phosphate Buffer (pH 3.0) or 0.1% Orthophosphoric acid.
 - Solvent B: Acetonitrile or Methanol.
 - Ratio: 40:60 (Buffer:Organic) – Adjust based on column retention.

- Flow Rate:

.

- Wavelength:

(Secondary check at

).

- Injection Volume:

.

- Run Time: ~10-15 minutes (Arbidol typically elutes at 4–7 mins).

Method Validation Parameters

Before cleaning validation, the HPLC method must be validated for:

- Linearity:

over 10% to 150% of the limit concentration.
- LOD/LOQ: Must be sufficient to detect residues below the MACO limit (typically
-).

- Specificity: Inject the cleaning agent (detergent) blank. Requirement: No interference at the Arbidol retention time.

Part 3: Sampling & Recovery (The "Trust" Protocol)

Expertise Insight: The most common failure in cleaning validation is not the cleaning itself, but the inability to recover the residue from the surface during testing. A poor swabbing technique yields false negatives.

Swab Sampling Logic

We utilize a "Wet/Dry" double-swab technique to maximize physical lift and solubility.

Diagram 1: Validated Swab Recovery Workflow



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Caption: The critical path for determining the Recovery Factor (RF). Failure at the 'Swab' or 'Extract' stage leads to invalid validation data.

Detailed Swab Protocol

- Swab Material: Low-particulate polyester swab (e.g., Texwipe).
- Swab Solvent: Methanol:Water (50:50) or the Mobile Phase.[1] Do not use water alone.
- Technique:
 - Step 1: Wet the first swab. Squeeze excess against vial wall.[2]
 - Step 2: Swab area () in horizontal zigzag strokes. Flip swab. Swab vertical zigzag.
 - Step 3: Cut head into extraction vial.

- Step 4: Use second swab (Dry). Repeat motion to pick up remaining solvent/residue.^[3]
Add to same vial.
- Extraction: Add

diluent. Sonicate for 10 minutes.
- Calculation:

Acceptance: RF must be

(or

with high consistency, RSD

).

Part 4: Establishing Limits (MACO)

We calculate the Maximum Allowable Carryover (MACO) based on the health-based exposure limit (HBEL), specifically the PDE (Permitted Daily Exposure) or ADE.

Formula:

- ADE (mg/day): Calculated from NOAEL or therapeutic dose (Arbidol TD ~200mg). If NOAEL is unknown, use

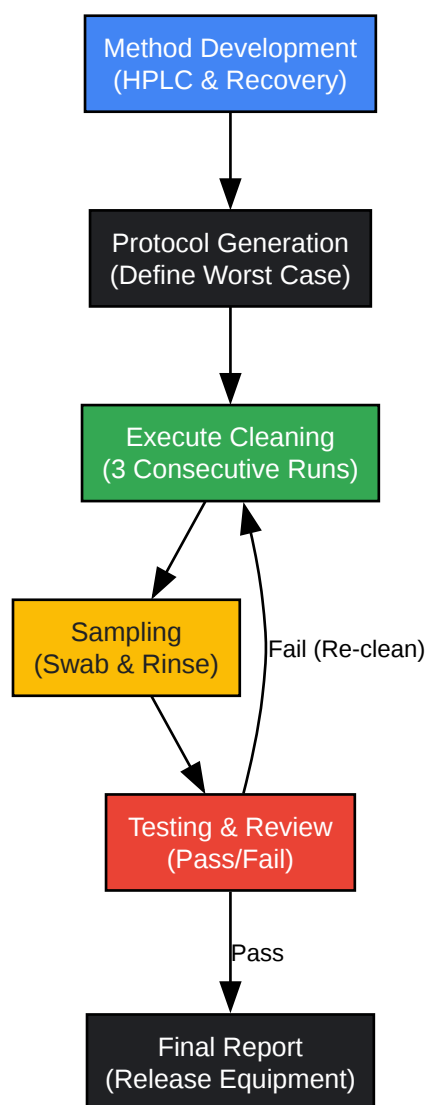
of TD as a conservative start (though PDE is preferred by EMA/ASTM).
- MBS (mg): Minimum Batch Size of the next product.
- MDD (mg): Maximum Daily Dose of the next product.

Swab Limit Calculation:

Part 5: The Master Validation Protocol

This section integrates the chemistry and math into the execution plan.

Diagram 2: Cleaning Validation Lifecycle



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Caption: The sequential lifecycle for validating the cleaning process, ensuring three consecutive successful runs (ICH Q7).

Execution Steps:

- Dirty Hold Time (DHT): Intentionally hold dirty equipment for the maximum anticipated duration (e.g., 48 hours) before cleaning to simulate "worst-case" adhesion.
- Cleaning Cycle:
 - Pre-rinse (WFI,

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- Wash (Alkaline Detergent, , 15 mins agitation).
- Post-rinse (WFI until conductivity equals inlet water).
- Drying (Compressed Air/Nitrogen).
- Visual Inspection: Flashlight check at oblique angles. (Arbidol residues often appear as white/yellowish haze).
- Sampling: Perform swabbing on "Hard-to-Clean" locations (valves, gaskets, underside of agitators).
- Clean Hold Time (CHT): After passing, store equipment for X days and re-swab to prove no microbial proliferation or external contamination.

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